

Structure Elucidation of Boc-Protected Cycloheptane Amino Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *1-tert-Butoxycarbonylamino-cycloheptanecarboxylic acid*

CAS No.: *199330-56-8*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the analytical methodologies and data interpretation strategies for the definitive structure elucidation of Boc-protected cycloheptane amino acid. The unique structural features of this non-canonical amino acid, combining a flexible seven-membered ring with the widely used tert-butyloxycarbonyl (Boc) protecting group, necessitate a multi-pronged analytical approach for unambiguous characterization. This document details the key spectroscopic and crystallographic techniques, presenting expected data, experimental protocols, and logical workflows to guide researchers in this critical aspect of drug discovery and peptide science.

Spectroscopic Characterization

Spectroscopic methods provide the foundational data for determining the molecular structure, including connectivity and stereochemistry. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are indispensable tools in this process.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the detailed molecular structure of Boc-protected cycloheptane amino acid in solution.^[1] Both ^1H and ^{13}C NMR spectra provide critical information about the carbon skeleton and the attached protons.

^1H NMR Spectroscopy: The proton NMR spectrum will confirm the presence of both the Boc group and the cycloheptane moiety. The Boc group is characterized by a sharp singlet corresponding to the nine equivalent protons of the tert-butyl group, typically observed in the upfield region around 1.4 ppm.^[1] The protons on the cycloheptane ring will present as a series of complex, overlapping multiplets in the aliphatic region (typically 1.2-2.5 ppm), due to extensive spin-spin coupling. The α -proton, adjacent to the carboxylic acid and the nitrogen, will be deshielded and appear as a distinct multiplet at a lower field (around 4.0-4.5 ppm).^[1]

^{13}C NMR Spectroscopy: The proton-decoupled ^{13}C NMR spectrum provides a clear count of the unique carbon atoms in the molecule. Key signals include the carbonyl carbon of the Boc group (~155 ppm), the quaternary carbon of the tert-butyl group (~80 ppm), and the methyl carbons of the tert-butyl group (~28 ppm).^{[1][2]} The carbons of the cycloheptane ring will appear in the aliphatic region, with the α -carbon being the most deshielded of the ring carbons.

Quantitative Data: Typical NMR Chemical Shifts

The following table summarizes the expected chemical shifts (δ) for a generic Boc-protected cycloheptane amino acid. Actual values may vary depending on the solvent, concentration, and specific substitution pattern on the ring.

Atom	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)
Boc Group		
-C(CH ₃) ₃	~ 1.4 (s, 9H)	~ 28.3
-C(CH ₃) ₃	-	~ 80.0
-C=O	-	~ 155.5
Amino Acid Backbone		
α-H	~ 4.0 - 4.5 (m, 1H)	~ 55-60
-COOH	~ 10-12 (br s, 1H)	~ 170-175
Cycloheptane Ring		
Ring CH ₂	~ 1.2 - 2.5 (m)	~ 25-40

s = singlet, m = multiplet, br s = broad singlet

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and elemental composition of the molecule, and for obtaining structural information through fragmentation analysis.

Electrospray ionization (ESI) is a common technique for the analysis of amino acids.[\[3\]](#)[\[4\]](#)

High-Resolution Mass Spectrometry (HRMS): HRMS provides a highly accurate mass measurement, which can be used to confirm the elemental formula of the Boc-protected cycloheptane amino acid.

Tandem Mass Spectrometry (MS/MS): MS/MS experiments involve the fragmentation of a selected precursor ion to generate a characteristic fragmentation pattern. For Boc-protected amino acids, a prominent fragmentation pathway is the loss of the Boc group or components thereof. The cycloheptane ring can also undergo characteristic fragmentation. Due to the cyclic nature of the amino acid, ring-opening fragmentation is a key step, followed by sequential losses.[\[5\]](#)[\[6\]](#)

Quantitative Data: Predicted Mass Spectrometry Fragments

Assuming a generic Boc-1-amino-cycloheptanecarboxylic acid (Molecular Formula: $C_{13}H_{23}NO_4$), the following table lists some expected m/z values for key fragments in positive ion mode ESI-MS/MS.

Fragment Description	Proposed Formula	Expected m/z
$[M+H]^+$ (Protonated Molecule)	$C_{13}H_{24}NO_4^+$	258.17
$[M-C_4H_8+H]^+$ (Loss of isobutylene)	$C_9H_{16}NO_4^+$	202.10
$[M-Boc+H]^+$ (Loss of Boc group)	$C_8H_{16}NO_2^+$	158.12
$[M-Boc-H_2O+H]^+$	$C_8H_{14}N^+$	140.11
$[M-Boc-COOH+H]^+$	$C_7H_{14}N^+$	112.11

Crystallographic Characterization

Single-Crystal X-ray Diffraction

For an unambiguous determination of the three-dimensional molecular structure, including the absolute stereochemistry of chiral centers, single-crystal X-ray diffraction is the gold standard. [7][8][9] This technique requires the growth of a high-quality single crystal of the compound. The diffraction pattern of X-rays passing through the crystal allows for the calculation of an electron density map, from which the precise positions of all atoms in the molecule can be determined.[7]

Experimental Protocols

NMR Spectroscopy

Sample Preparation:

- Accurately weigh 5-10 mg of the Boc-protected cycloheptane amino acid.[1]
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in a clean vial.

- Transfer the solution to a 5 mm NMR tube.[\[1\]](#)

Data Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the field frequency using the deuterium signal from the solvent and shim the magnetic field to optimize homogeneity.[\[1\]](#)
- Acquire a ^1H NMR spectrum (e.g., at 400 MHz) with an appropriate number of scans.
- Acquire a proton-decoupled ^{13}C NMR spectrum (e.g., at 100 MHz) with a sufficient number of scans to achieve a good signal-to-noise ratio.[\[1\]](#)
- If necessary, perform 2D NMR experiments (e.g., COSY, HSQC, HMBC) to aid in the assignment of all proton and carbon signals and to confirm the connectivity of the molecule.

Data Processing:

- Apply Fourier transformation, phase correction, and baseline correction to the acquired spectra.[\[1\]](#)
- Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).[\[1\]](#)
- Integrate the peaks in the ^1H spectrum and assign all signals in both the ^1H and ^{13}C spectra.

Mass Spectrometry (ESI-MS)

Sample Preparation:

- Prepare a stock solution of the sample in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of approximately 1 mg/mL.
- Dilute the stock solution with the mobile phase to a final concentration of 1-10 $\mu\text{g/mL}$.

Data Acquisition:

- Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L/min}$).

- Optimize the ESI source parameters (e.g., capillary voltage, nebulizer gas pressure, drying gas flow, and temperature) to maximize the signal of the protonated molecule $[M+H]^+$.[\[3\]](#)
- Acquire a full scan mass spectrum to determine the molecular weight.
- For MS/MS analysis, select the $[M+H]^+$ ion as the precursor and apply collision-induced dissociation (CID) to generate fragment ions. Acquire the product ion spectrum.

X-ray Crystallography

Crystal Growth:

- Grow single crystals of the Boc-protected cycloheptane amino acid. A common method is slow evaporation of a saturated solution. Various solvents and solvent mixtures should be screened (e.g., ethyl acetate/hexanes, methanol/water). The crystals should be of sufficient size (ideally >0.1 mm in all dimensions) and quality, appearing clear and without visible fractures.[\[7\]](#)[\[9\]](#)

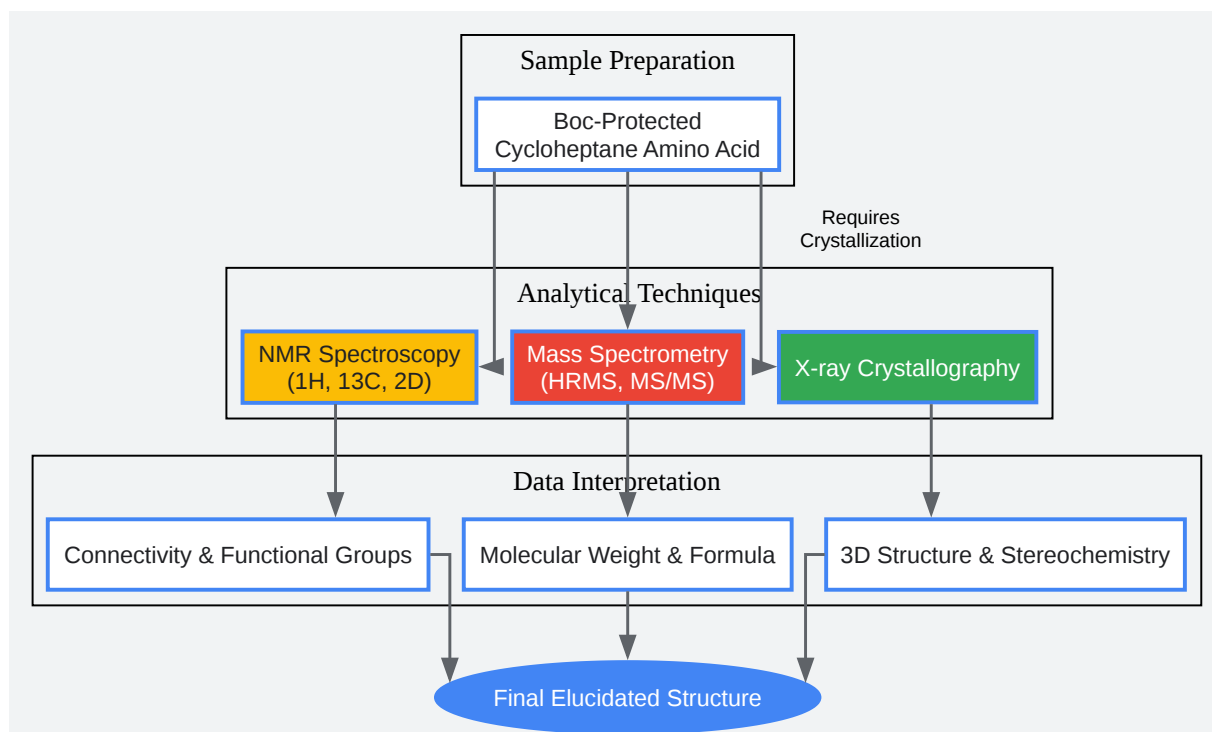
Data Collection:

- Mount a suitable crystal on a goniometer.[\[7\]](#)
- Place the crystal in a stream of cold nitrogen (e.g., 100 K) to minimize thermal motion and radiation damage.
- Expose the crystal to a monochromatic X-ray beam and collect the diffraction data as the crystal is rotated.[\[7\]](#)

Structure Solution and Refinement:

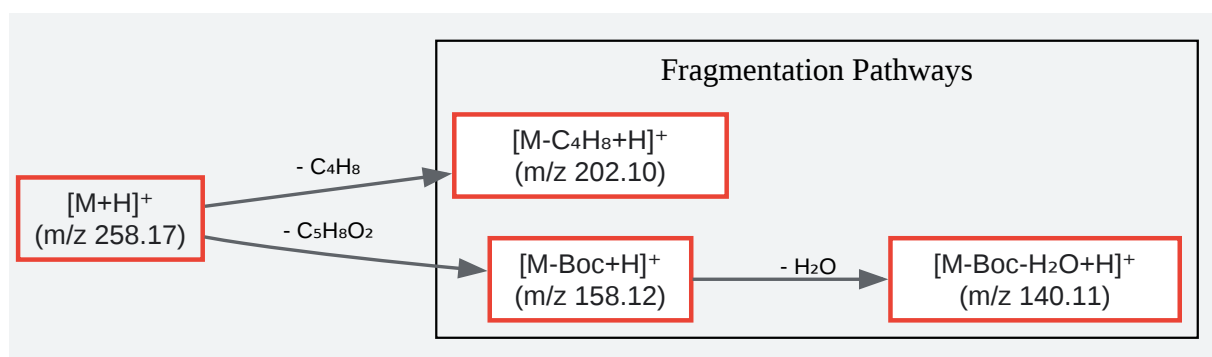
- Process the collected diffraction data to determine the unit cell dimensions and space group.
- Solve the crystal structure using direct methods or other phasing techniques to obtain an initial electron density map.[\[9\]](#)
- Build the molecular model into the electron density map and refine the atomic positions and thermal parameters to achieve the best fit with the experimental data.

Visualized Workflows and Pathways



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Caption: Overall workflow for the structure elucidation of Boc-protected cycloheptane amino acid.



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Caption: Key fragmentation pathways for Boc-protected cycloheptane amino acid in ESI-MS/MS.

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